

Technical Support Center: Optimizing Formamidinium Hydrochloride in Perovskite Precursors

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Compound of Interest

Compound Name: *Formamidinium hydrochloride*

Cat. No.: *B031339*

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Welcome to the technical support center for the optimization of formamidinium hydrochloride (FAHCl) molar ratios in perovskite precursors. This resource is designed for researchers, scientists, and professionals in drug development working with perovskite-based technologies. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific challenges encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of formamidinium hydrochloride (FAHCl) as an additive in formamidinium lead iodide (FAPbI₃) perovskite precursors?

A1: Formamidinium hydrochloride (FAHCl) is primarily used as a stabilizing and crystal-growth-modifying additive in FAPbI₃ perovskite precursors. Its main functions are to:

- **Stabilize the α -Phase:** FAPbI₃ can exist in a photoactive black α -phase and a non-photoactive yellow δ -phase at room temperature. FAHCl helps to stabilize the desired α -phase, preventing its degradation into the δ -phase.
- **Improve Crystallinity and Morphology:** The addition of chloride ions can influence the crystallization process, leading to larger grain sizes, reduced defect densities, and improved film quality. This is crucial for achieving high-performance and stable perovskite solar cells.

[1]

- **Enhance Device Performance:** By improving the film quality and stabilizing the perovskite phase, FAHCl can lead to significant improvements in power conversion efficiency (PCE), open-circuit voltage (Voc), and fill factor (FF).^[1]

Q2: How does the molar ratio of FAHCl affect the perovskite film and the final device performance?

A2: The molar ratio of FAHCl is a critical parameter that significantly impacts the properties of the perovskite film and the performance of the solar cell. An optimized molar ratio can lead to:

- **Increased Grain Size:** Appropriate concentrations of FAHCl can promote the growth of larger, more uniform perovskite grains, which reduces grain boundaries and associated defects.
- **Reduced Non-radiative Recombination:** By passivating defects, FAHCl can suppress non-radiative recombination of charge carriers, leading to longer carrier lifetimes and higher device efficiencies.
- **Improved Stability:** A well-controlled amount of FAHCl can enhance the environmental stability of the perovskite film, making the devices more robust against degradation from humidity and temperature.^[1]

Conversely, a non-optimal molar ratio can lead to detrimental effects, as detailed in the troubleshooting guide below.

Q3: Are there alternative chloride-based additives to FAHCl?

A3: Yes, several other chloride-based additives are used in formamidinium-based perovskites, with methylammonium chloride (MACl) being the most common. Other additives that have been investigated include guanidinium chloride (GuCl), cesium chloride (CsCl), rubidium chloride (RbCl), and potassium chloride (KCl).^[2] Each of these additives can influence the perovskite's properties differently based on the size and chemical nature of the cation. The choice of additive often depends on the specific perovskite composition and the desired film characteristics.

Troubleshooting Guide

Problem	Possible Cause (Related to FAHCl Molar Ratio)	Suggested Solution
Yellowish or Incomplete Black Perovskite Film (Presence of δ -phase)	Insufficient FAHCl: The molar ratio of FAHCl may be too low to effectively stabilize the α -phase of FAPbI ₃ .	Gradually increase the molar percentage of FAHCl in the precursor solution. Start with a low concentration (e.g., 5 mol%) and incrementally increase it while monitoring the film's phase purity using XRD.
Poor Film Morphology (Pinholes, Small Grains)	Non-optimal FAHCl Concentration: Both insufficient and excessive amounts of FAHCl can negatively impact the crystallization process, leading to poor film quality.	Systematically vary the FAHCl molar ratio to find the optimal concentration for your specific precursor composition and processing conditions. Characterize the film morphology at each concentration using SEM.
Low Power Conversion Efficiency (PCE)	Sub-optimal FAHCl Ratio: The FAHCl concentration directly affects all photovoltaic parameters. An incorrect ratio can lead to increased defects, poor charge transport, and high recombination rates.	Correlate the device performance metrics (PCE, Voc, Jsc, FF) with the FAHCl molar ratio. A systematic study is necessary to identify the optimal concentration that yields the highest PCE.
Poor Device Stability and Rapid Degradation	Excess FAHCl: While FAHCl can enhance stability, an excessive amount may introduce additional defects or hygroscopic sites, leading to faster degradation under ambient conditions.	Optimize the FAHCl concentration for long-term stability by performing aging studies on unencapsulated devices under controlled environmental conditions (e.g., ambient air with controlled humidity).
Inconsistent Results and Poor Reproducibility	Inhomogeneous Precursor Solution: FAHCl may not be fully dissolved or may	Ensure complete dissolution of FAHCl in the precursor solution. Gentle heating and

precipitate out if the concentration is too high or if the solvent is not appropriate, leading to variations in the film composition.

stirring may be required. Consider the solubility of FAHCl in your chosen solvent system.

Quantitative Data on Additive Concentration

The following tables summarize the impact of chloride-based additive concentrations on the performance of formamidinium-based perovskite solar cells.

Table 1: Effect of CsCl Molar Ratio on FAPbI₃ Perovskite Solar Cell Performance

Molar Ratio of CsCl (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
0	1.05	22.81	70.2	16.83
5	1.07	23.54	72.1	18.15
10	1.09	24.12	71.8	18.87
15	1.08	23.89	70.9	18.26

Table 2: Effect of MACl Molar Ratio on FAPbI₃ Perovskite Solar Cell Performance

Molar Ratio of MACl (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
0	0.831	16.696	40.105	5.567
40	0.908	24.181	70.037	15.379

Experimental Protocols

Protocol 1: Preparation of FAPbI₃ Perovskite Precursor Solution with Varying FAHCl Molar Ratios

This protocol describes the preparation of a stock solution of FAPbI_3 and the subsequent addition of FAHCl at different molar percentages.

Materials:

- Formamidinium Iodide (FAI)
- Lead (II) Iodide (PbI_2)
- Formamidinium Hydrochloride (FAHCl)
- Anhydrous Dimethylformamide (DMF)
- Anhydrous Dimethyl Sulfoxide (DMSO)

Procedure:

- Prepare the FAPbI_3 Stock Solution (1 M):
 - In a nitrogen-filled glovebox, dissolve 172 mg of FAI and 461 mg of PbI_2 in a solvent mixture of 750 μL of DMF and 250 μL of DMSO.
 - Stir the solution at room temperature for at least 2 hours to ensure complete dissolution.
- Prepare the FAHCl Stock Solution (1 M):
 - In a separate vial inside the glovebox, dissolve 80.5 mg of FAHCl in 1 mL of the same DMF:DMSO (3:1 v/v) solvent mixture.
- Prepare Precursor Solutions with Varying FAHCl Molar Ratios:
 - Label five vials as 0 mol%, 5 mol%, 10 mol%, 15 mol%, and 20 mol%.
 - To each vial, add a specific volume of the FAPbI_3 stock solution (e.g., 500 μL).
 - Add the calculated volume of the FAHCl stock solution to each vial to achieve the desired molar percentage relative to FAPbI_3 . For example, for a 5 mol% solution, add 25 μL of the 1 M FAHCl stock solution to 500 μL of the 1 M FAPbI_3 stock solution.

- Stir each solution for 30 minutes before use.

Protocol 2: Perovskite Film Deposition and Device Fabrication

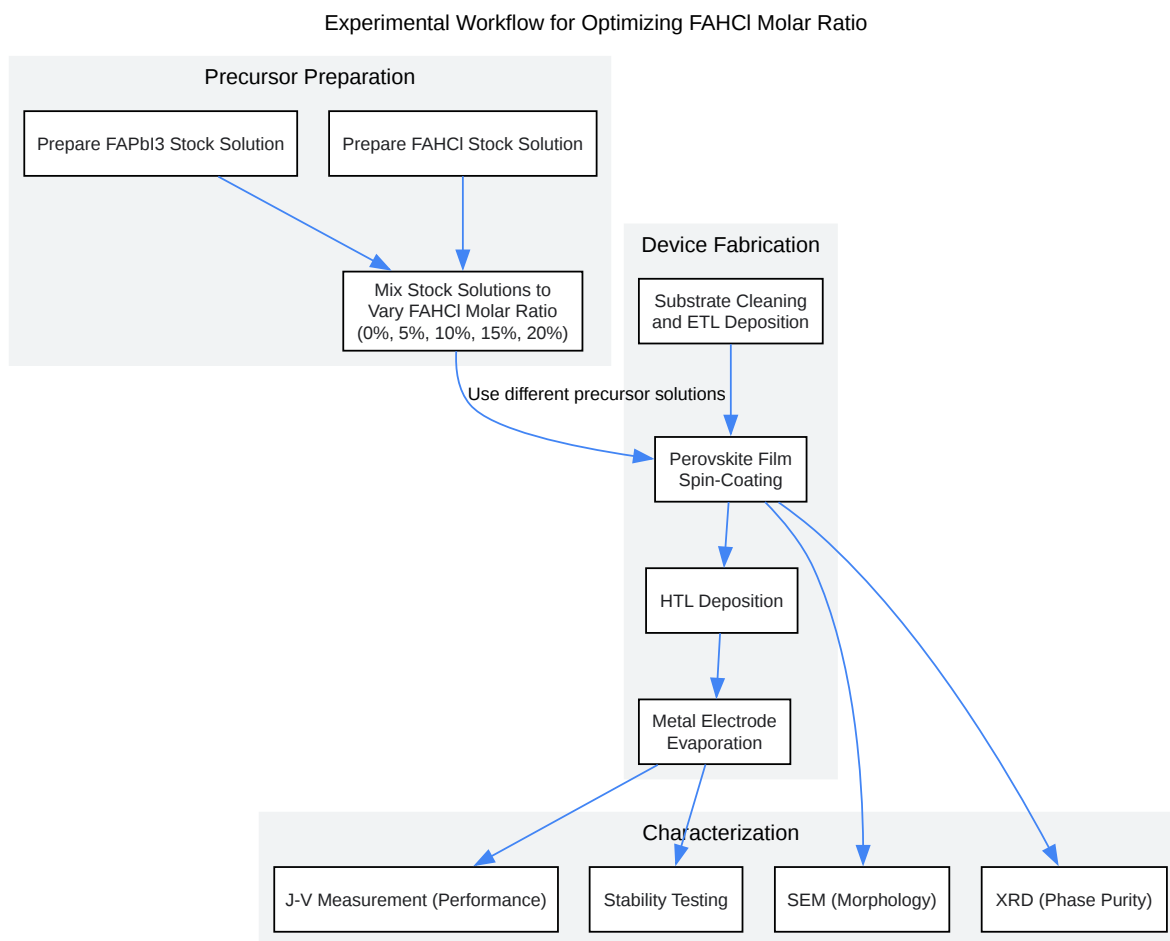
This protocol outlines a typical procedure for fabricating perovskite solar cells using the prepared precursor solutions.

Procedure:

- Substrate Preparation:
 - Clean patterned ITO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath for 15 minutes each.
 - Dry the substrates with a nitrogen gun and treat them with UV-ozone for 15 minutes.
- Deposition of Electron Transport Layer (ETL):
 - Spin-coat a SnO_2 nanoparticle solution onto the substrates at 3000 rpm for 30 s.
 - Anneal the substrates at 150°C for 30 minutes in ambient air.
- Perovskite Film Deposition:
 - Transfer the substrates into a nitrogen-filled glovebox.
 - Spin-coat the prepared perovskite precursor solution (from Protocol 1) onto the SnO_2 layer at 4000 rpm for 30 s.
 - During the spin-coating, at 15 seconds, drop-cast 100 μL of an anti-solvent (e.g., chlorobenzene).
 - Anneal the perovskite films at 150°C for 15 minutes.
- Deposition of Hole Transport Layer (HTL):

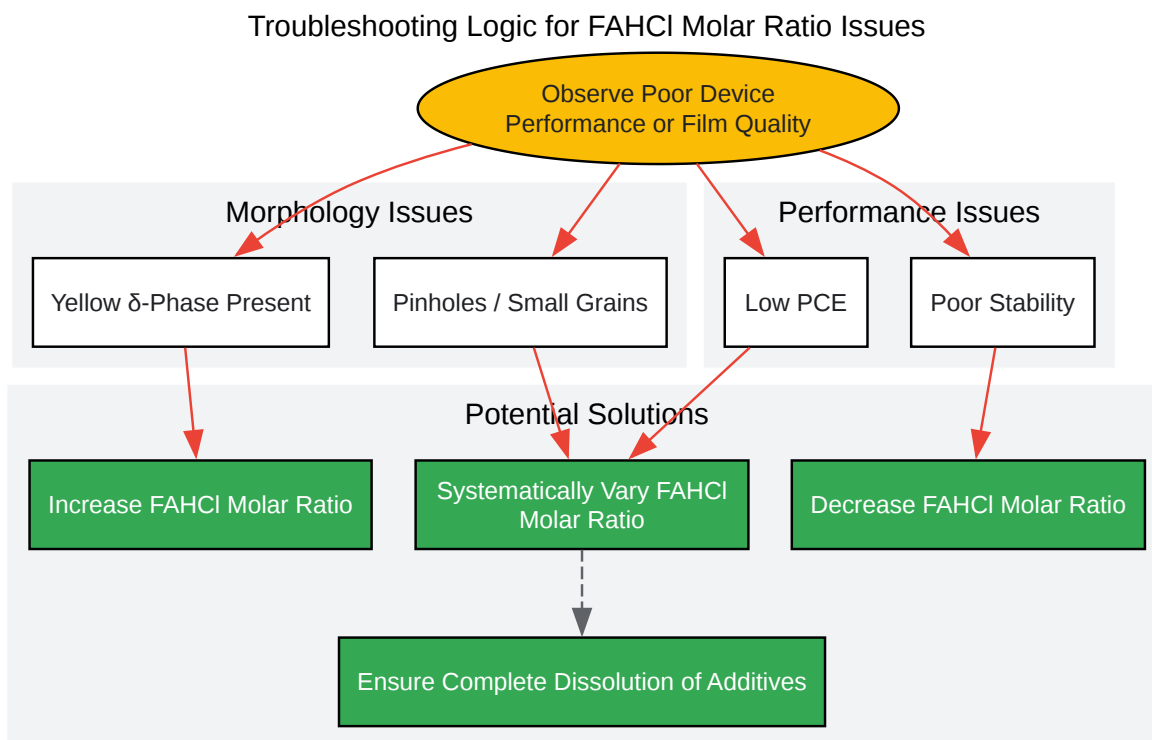
- Prepare a solution of Spiro-OMeTAD (72.3 mg) in chlorobenzene (1 mL) with additives such as 4-tert-butylpyridine (28.8 μ L) and lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) solution (17.5 μ L of 520 mg/mL in acetonitrile).
- Spin-coat the HTL solution onto the perovskite layer at 4000 rpm for 30 s.
- Deposition of Metal Electrode:
 - Deposit an 80 nm thick gold (Au) or silver (Ag) electrode by thermal evaporation under high vacuum.

Visualizations



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Caption: Workflow for optimizing the FAHCl molar ratio in perovskite precursors.



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